

Pharmacological Profile of 1,4-Dinicotinoylpiperazine: A Review of Available Data

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Compound of Interest

Compound Name: 1,4-Dinicotinoylpiperazine

Cat. No.: B105790

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A comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of specific pharmacological data for the compound **1,4-Dinicotinoylpiperazine**. Despite extensive searches for its pharmacological profile, mechanism of action, pharmacokinetic and pharmacodynamic data, and any associated clinical trials, no dedicated studies detailing these aspects for this specific molecule could be identified.

This absence of information prevents the creation of an in-depth technical guide with quantitative data tables, detailed experimental protocols, and specific signaling pathway diagrams as requested. The following sections, therefore, provide a broader overview of the pharmacological context of the two key structural components of **1,4-Dinicotinoylpiperazine**: the piperazine core and the nicotinoyl (derived from nicotinic acid) moieties. This information is based on studies of related, but distinct, molecules and should not be directly extrapolated to **1,4-Dinicotinoylpiperazine**.

The Piperazine Scaffold in Pharmacology

The piperazine ring is a common structural motif in a vast number of biologically active compounds, contributing to a wide array of pharmacological activities. Its presence in a molecule can influence solubility, lipophilicity, and receptor-binding affinity. Many approved drugs across various therapeutic areas contain a piperazine core.

General Pharmacological Activities of Piperazine Derivatives:

- **Anthelmintic Properties:** Piperazine itself is known for its use as an anthelmintic agent, primarily for the treatment of roundworm and pinworm infections.[1][2] It acts as a GABA receptor agonist, leading to the flaccid paralysis of the parasites, which are then expelled from the host's system.[1]
- **Central Nervous System (CNS) Activity:** A large number of piperazine derivatives exhibit effects on the central nervous system. They are integral to the structure of many antipsychotic, antidepressant, anxiolytic, and antihistamine medications.[3]
- **Cardiovascular Effects:** Certain piperazine derivatives have been investigated for their cardiovascular properties, including antianginal and antihypertensive effects.
- **Anti-inflammatory and Anticonvulsant Potential:** Research has shown that some novel piperazine-based compounds demonstrate anti-inflammatory and anticonvulsant properties in preclinical studies.[3]
- **Anticancer and Antimicrobial Activities:** The piperazine scaffold has been incorporated into molecules designed as potential anticancer and antimicrobial agents.[4]

The Nicotinoyl Moiety in Pharmacology

The nicotinoyl group is the acyl group derived from nicotinic acid (Niacin or Vitamin B3).

Nicotinic acid and its derivatives are known to have significant pharmacological effects, most notably on lipid metabolism.

General Pharmacological Activities of Nicotinic Acid and its Derivatives:

- **Lipid-Lowering Effects:** Nicotinic acid is a well-established agent for treating dyslipidemia. It can reduce levels of LDL ("bad") cholesterol and triglycerides while increasing HDL ("good") cholesterol.
- **Vasodilation:** Nicotinic acid can cause cutaneous vasodilation, which is responsible for the common side effect of flushing.
- **Antibacterial and Antioxidant Properties:** Some derivatives of nicotinic acid have been shown to possess antibacterial and antioxidant activities.

Potential Pharmacological Profile of 1,4-Dinicotinoylpiperazine: A Hypothetical Overview

Given the lack of direct evidence, any discussion on the pharmacological profile of **1,4-Dinicotinoylpiperazine** remains speculative. The combination of a piperazine core with two nicotinoyl groups suggests that the compound could potentially interact with biological targets associated with either or both fragments.

It is plausible that the molecule could have been synthesized and evaluated for a range of activities, including but not limited to:

- CNS activity: Due to the prevalence of the piperazine moiety in CNS-active drugs.
- Cardiovascular effects: Combining the potential vasodilatory effects of the nicotinoyl groups with the cardiovascular activities seen in some piperazine derivatives.
- Antimicrobial or anticancer activity: As a novel chemical entity exploring the biological activity space of these combined scaffolds.

However, without experimental data, it is impossible to confirm any of these possibilities.

Conclusion

While the constituent parts of **1,4-Dinicotinoylpiperazine** are well-represented in pharmacologically active molecules, there is no specific information available in the public domain regarding the pharmacological profile of this particular compound. Consequently, the core requirements for an in-depth technical guide, including quantitative data, experimental protocols, and visualizations, cannot be met. Future research may elucidate the biological activities of **1,4-Dinicotinoylpiperazine**, but as of now, it remains an uncharacterized compound from a pharmacological perspective.

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